

A Technical Safety and Handling Guide for 2-(ethylthio)-4'-methoxypropiofenone

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Compound of Interest

Compound Name: 2-(Ethylthio)-1-(4-methoxyphenyl)propan-1-one

Cat. No.: B15311904

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Abstract: This document provides a comprehensive technical guide to the safe handling, storage, and disposal of 2-(ethylthio)-4'-methoxypropiofenone. Given the absence of a specific Safety Data Sheet (SDS) for this compound, this guide synthesizes safety data from structurally analogous compounds to provide a robust, precautionary framework for researchers, scientists, and drug development professionals. The core structural motifs—a propiofenone backbone, a para-methoxy group, and an ortho-ethylthio substituent—are analyzed to infer potential hazards and establish best-practice safety protocols. This guide is intended to supplement, not replace, institutional safety procedures and a thorough risk assessment before any experimental work is undertaken.

Introduction and Methodological Approach

2-(ethylthio)-4'-methoxypropiofenone is a specialized organic compound for which detailed toxicological and safety data are not yet publicly available. In the context of research and development, it is imperative to handle such novel chemical entities with a high degree of caution. The primary directive of this guide is to construct a provisional but scientifically grounded safety profile by examining the known hazards of its constituent chemical functionalities.

Our analysis relies on a comparative assessment of Safety Data Sheets for the following structurally related molecules:

- 4'-Methoxypropiophenone (CAS 121-97-1): Represents the core aromatic ketone structure.
- Compounds with Thioether Linkages (e.g., 2-(Ethylthio)ethanol, 2-Methoxybenzenethiol): Provide insight into the hazards associated with the ethylthio group.
- Other Substituted Propiophenones (e.g., 4'-Methylpropiophenone, 2'-Hydroxypropiophenone): Offer a broader understanding of the general hazard profile of this chemical class.

By synthesizing the data from these analogs, we can anticipate the likely physicochemical properties, toxicological profile, and necessary safety precautions for 2-(ethylthio)-4'-methoxypropiophenone, enabling laboratory personnel to implement appropriate controls and mitigate potential risks.

Compound Identification and Inferred Physicochemical Properties

While empirical data for the target compound is scarce, its properties can be reasonably extrapolated from its analogs.

Property	Inferred Value / Description	Rationale / Data Source Analog
Molecular Formula	C ₁₂ H ₁₆ O ₂ S	Deduced from chemical structure.
Molecular Weight	224.32 g/mol	Calculated from the molecular formula.
Appearance	Likely a clear, colorless to pale yellow or amber liquid or a low-melting solid.[1][2][3]	Based on 4'-Methoxypropiofenone.[1][2][3]
Odor	Potentially a mild, musty, or sulfurous odor.	Combination of the musty odor of 4'-Methoxypropiofenone and the characteristic stench of thio-compounds.[4]
Solubility	Expected to be sparingly soluble in water but soluble in organic solvents like chloroform, ethyl acetate, ethanol, and ether.[1][2][3]	Based on 4'-Methoxypropiofenone.[1][2][3]
Boiling Point	Estimated to be >200 °C.	4'-Methoxypropiofenone has a boiling point of 273-275 °C. [1] The addition of the ethylthio group may alter this.
Melting Point	If solid, likely a low melting point.	4'-Methoxypropiofenone has a melting point of 27-29 °C.[1]
Flash Point	Estimated to be combustible, with a flash point likely >61°C.	Based on the flash point of 4'-Methoxypropiofenone (61 °C).

Inferred Hazard Identification and GHS Classification

Based on the hazard profiles of its structural analogs, 2-(ethylthio)-4'-methoxypropiofenone is considered a hazardous chemical. The following GHS classification should be provisionally adopted.

- Signal Word:Warning[5][6][7]
- Anticipated GHS Hazard Statements:
 - H302: Harmful if swallowed.[5][7][8]
 - H315: Causes skin irritation.[5][7][9]
 - H319: Causes serious eye irritation.[5][7][9]
 - H335: May cause respiratory irritation.[9][10]
- Pictograms:
- Precautionary Statements (Selected):
 - Prevention:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[9][10]
 - P264: Wash face, hands, and any exposed skin thoroughly after handling.[5][7][11]
 - P270: Do not eat, drink or smoke when using this product.[5][7][11]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[7][9][11]
 - Response:
 - P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[7][8]
 - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[7][9][10]
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7][9][10]

- P337 + P313: If eye irritation persists: Get medical advice/attention.[9][10]

Toxicological Profile and Routes of Exposure

The toxicological properties of 2-(ethylthio)-4'-methoxypropiophenone have not been fully investigated.[6][12] All handling should proceed with the assumption that the compound presents the following risks:

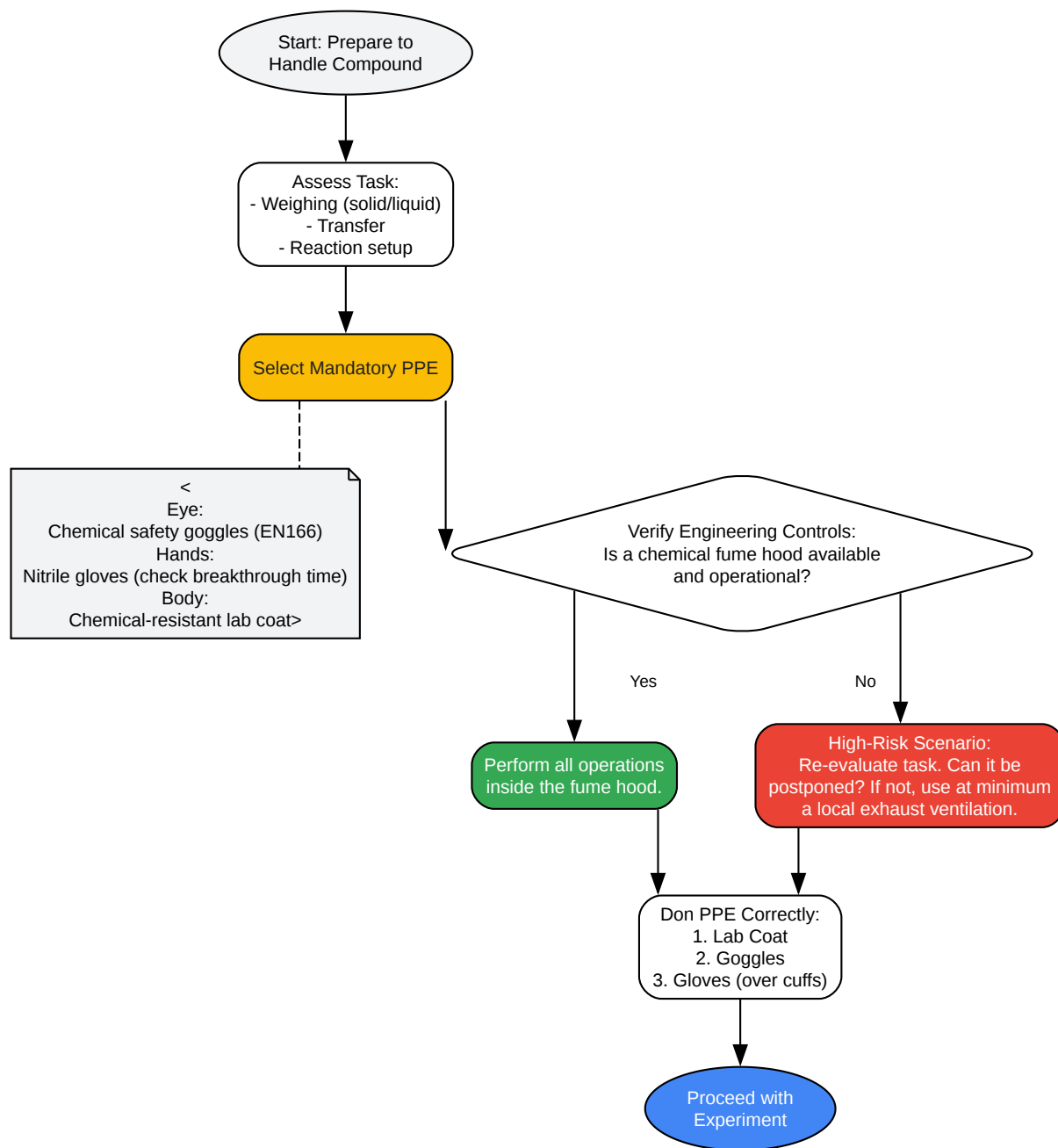
- Ingestion: May be harmful if swallowed.[6][13] Ingestion may lead to irritation of the mucous membranes and gastrointestinal tract.[4][5] Symptoms of overexposure may include headache, dizziness, nausea, and vomiting.[4][6]
- Inhalation: Vapors or mists may cause irritation to the respiratory tract.[4][5][9] Handling should be performed in a well-ventilated area, preferably a chemical fume hood, to prevent vapor generation.[7][14]
- Skin Contact: Causes skin irritation.[5][6] Prolonged or repeated contact may lead to dermatitis. The ethylthio moiety suggests the potential for skin sensitization, although no specific data is available.
- Eye Contact: Causes serious eye irritation.[5][6] Direct contact can cause redness, pain, and potential damage.

Chronic Exposure: Data on carcinogenicity, mutagenicity, and reproductive toxicity are not available for this compound or its close analogs. In the absence of data, it should be handled as a substance with unknown long-term health effects.

Experimental Protocols: Safe Handling and Emergency Procedures

Protocol for Personal Protective Equipment (PPE) Usage

Adherence to a strict PPE protocol is mandatory. The following workflow ensures appropriate protection.



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Caption: Workflow for assessing risks and selecting appropriate PPE.

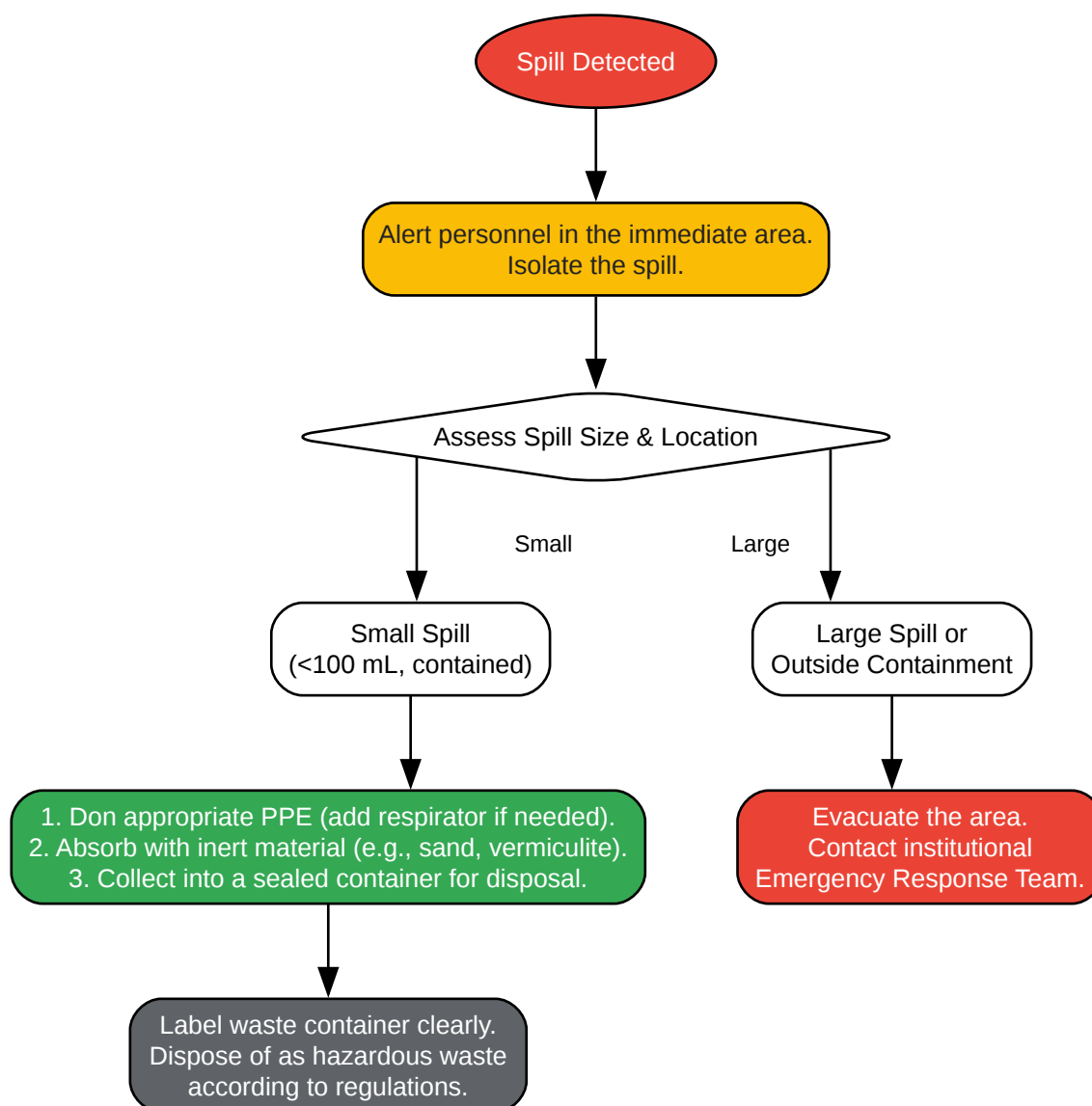
Protocol for First-Aid Response

Immediate and appropriate first aid is critical in the event of an exposure.

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.[4][5][15]
If symptoms such as coughing, shortness of breath, or dizziness persist, seek immediate medical attention.[9]
- If on Skin: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[4][5] Remove contaminated clothing.[15] If skin irritation occurs, seek medical advice.[7]
- If in Eyes: Immediately rinse cautiously with water for at least 15 minutes, holding the eyelids open.[4][5] Remove contact lenses if present and easy to do so.[5] Continue rinsing. If eye irritation persists, get medical attention immediately.[5][7]
- If Swallowed: Rinse mouth with water.[5][7] Do NOT induce vomiting.[15] Call a POISON CENTER or doctor/physician immediately if you feel unwell.[5][7]

Protocol for Accidental Spills

A systematic approach is required to contain and clean up spills safely.



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Caption: Decision tree for responding to an accidental spill.

Storage and Disposal

- **Storage:** Store in a cool, dry, and dark place in a tightly sealed container.[14] The storage area should be well-ventilated. Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[4][6][14]
- **Disposal:** This material and its container must be disposed of as hazardous waste.[5] Do not allow the product to enter drains, waterways, or the soil.[14] All disposal practices must

comply with federal, state, and local regulations.[14]

Conclusion

While 2-(ethylthio)-4'-methoxypropiophenone is a valuable compound for research and development, the lack of specific safety data necessitates a highly cautious approach. Based on a thorough analysis of its structural components, it should be treated as a substance that is harmful if swallowed and causes significant skin, eye, and respiratory irritation. All personnel must use appropriate engineering controls, wear mandatory personal protective equipment, and be fully trained in the emergency procedures outlined in this guide. A culture of safety and proactive risk mitigation is paramount when working with novel chemical entities.

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